

# 2,4,6-triphenylaniline stability and storage conditions

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## Compound Focus: 2,4,6-Triphenylaniline

CAS No.: 6864-20-6

Cat. No.: S573931

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## Stability & Storage Specifications

The table below summarizes the key handling and stability information for **2,4,6-triphenylaniline**.

Property	Specification / Guideline
Physical Form	White to light yellow powder [1] [2]
Melting Point	122 - 125 °C [2] [1]
Storage Conditions	Cool place. Keep container tightly closed in a dry and well-ventilated place [2].
Incompatible Materials	Strong oxidizing agents [2].
Sensitivity	Hygroscopic (absorbs moisture from the air). Avoid formation of dust and aerosols [2].
Stability	Stable under recommended storage conditions [2].

## Safe Handling & Personal Protective Equipment (PPE)

To ensure safety and protect the compound's integrity, adhere to the following precautions [2]:

- **Eye/Face Protection:** Use safety glasses with side-shields.
- **Skin Protection:** Wear protective gloves and impervious clothing to avoid skin contact, which can cause irritation.
- **Respiratory Protection:** Use particle respirators to avoid breathing dust, which may cause respiratory irritation.
- **General Handling:** Always use personal protective equipment and avoid dust formation. Provide appropriate exhaust ventilation.

## Experimental Protocol: Reduction to 2,4,6-Triphenylaniline

The following checked procedure from *Organic Syntheses* details the synthesis of **2,4,6-triphenylaniline**, providing a reference for its handling in a laboratory setting [3].

**1. Procedure** A filtered solution of 70 g (0.20 mole) of 2,4,6-triphenylnitrobenzene in 500 ml of dioxane is placed in a 1-litre pressure vessel. 10 g of Raney nickel catalyst (previously rinsed with absolute ethanol) is added. The vessel is sealed, evacuated to 40–50 mm, and pressured with hydrogen to 30–40 p.s.i. three times. After a final evacuation, hydrogen is introduced until the pressure reaches 1000 p.s.i. (approx. 70 atm). The reaction proceeds for about 25 hours with stirring until hydrogen absorption is complete. The vessel is vented, and the catalyst is removed by filtration and washed with 30 ml of dioxane. The combined filtrates are concentrated under reduced pressure using a rotary evaporator (40–50°C at 50 mm) to leave an oil. The product solidifies upon trituration with a small amount of methanol, is collected on a Buchner funnel, and washed with ice-cold methanol to yield 60–63 g (94–98%) of light yellow **2,4,6-triphenylaniline**, m.p. 135–136°C [3].

**2. Purification** The product from the initial procedure is sufficiently pure for subsequent preparations (e.g., making 2,4,6-triphenylphenol). For purification, it can be recrystallized from about 100 ml of glacial acetic acid to yield 50–55 g (78–86%) of pure product with a melting point of 136–137°C [3].

## Frequently Asked Questions

**Q1: What are the first aid measures in case of accidental exposure?**

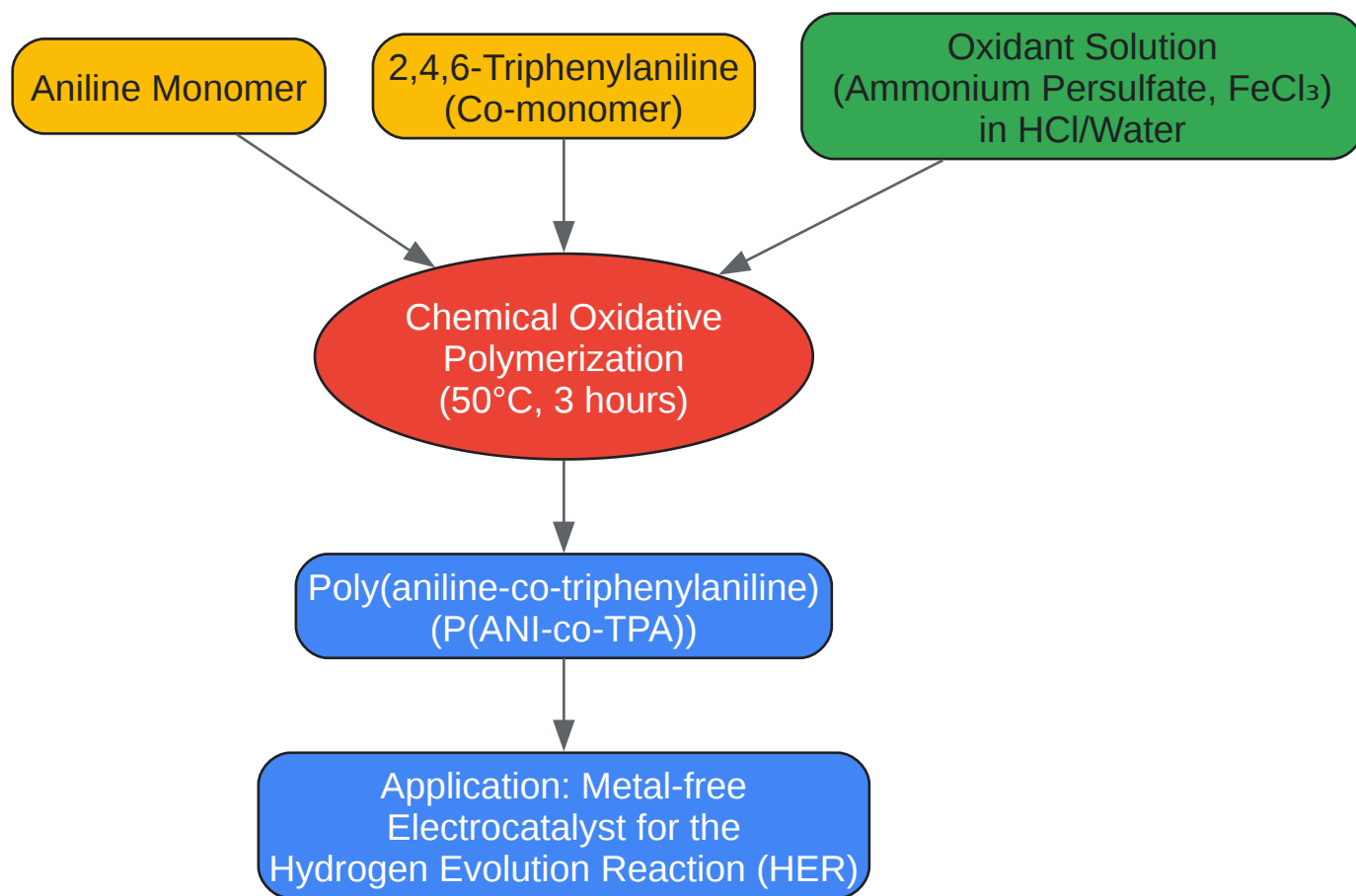
- **Inhalation:** Move the person into fresh air. If not breathing, provide artificial respiration and consult a physician [2].
- **Skin Contact:** Wash off with soap and plenty of water. Consult a physician [2].
- **Eye Contact:** Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician [2].
- **Ingestion:** Never give anything by mouth to an unconscious person. Rinse the mouth with water and consult a physician [2].

**Q2: How should I dispose of waste 2,4,6-triphenylaniline?** Offer surplus and non-recyclable material to a licensed disposal company. It can be dissolved or mixed with a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber [2].

**Q3: Is 2,4,6-triphenylaniline classified as a carcinogen?** According to the safety data sheet, this product contains no components identified as probable, possible, or confirmed human carcinogens by IARC at levels of 0.1% or higher [2].

## Application Contexts

The following experimental workflow illustrates a key application of **2,4,6-triphenylaniline** in polymer synthesis for electrocatalysis research, based on a recent study [4].



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## Key Troubleshooting Notes

- **Material Appearance:** The compound is typically a white to light yellow powder [2] [1]. A significant darkening in color or changes in physical state may indicate decomposition.
- **Stability Under Conditions:** The polymer P(ANI-co-TPA), which uses **2,4,6-triphenylaniline** as a co-monomer, showed stability under electrochemical investigation, suggesting the structural unit is robust in applied settings [4].

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## References

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